

An In-depth Technical Guide to Perrhenic Acid: Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perrhenate*

Cat. No.: *B1197882*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties and synthesis methodologies of perrhenic acid (HReO_4). The information is curated for professionals in research and development who require detailed, factual data and standardized protocols.

Core Properties of Perrhenic Acid

Perrhenic acid is a strong acid of rhenium in the +7 oxidation state. It is most commonly available as an aqueous solution, though solid forms can be isolated. The properties of perrhenic acid are summarized in the tables below, providing a clear comparison of its physical and chemical characteristics.

Physicochemical Properties

Property	Value	Source(s)
Chemical Formula	HReO ₄ (gaseous)[1], Re ₂ O ₇ (H ₂ O) ₂ (solid)[1]	[1]
Molar Mass	251.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid (aqueous solution)[2], Pale yellow solid[1]	[1][2]
Solubility	Soluble in water	[1]
Acidity (pKa)	-1.25	[1]
Boiling Point	Sublimes	[1]

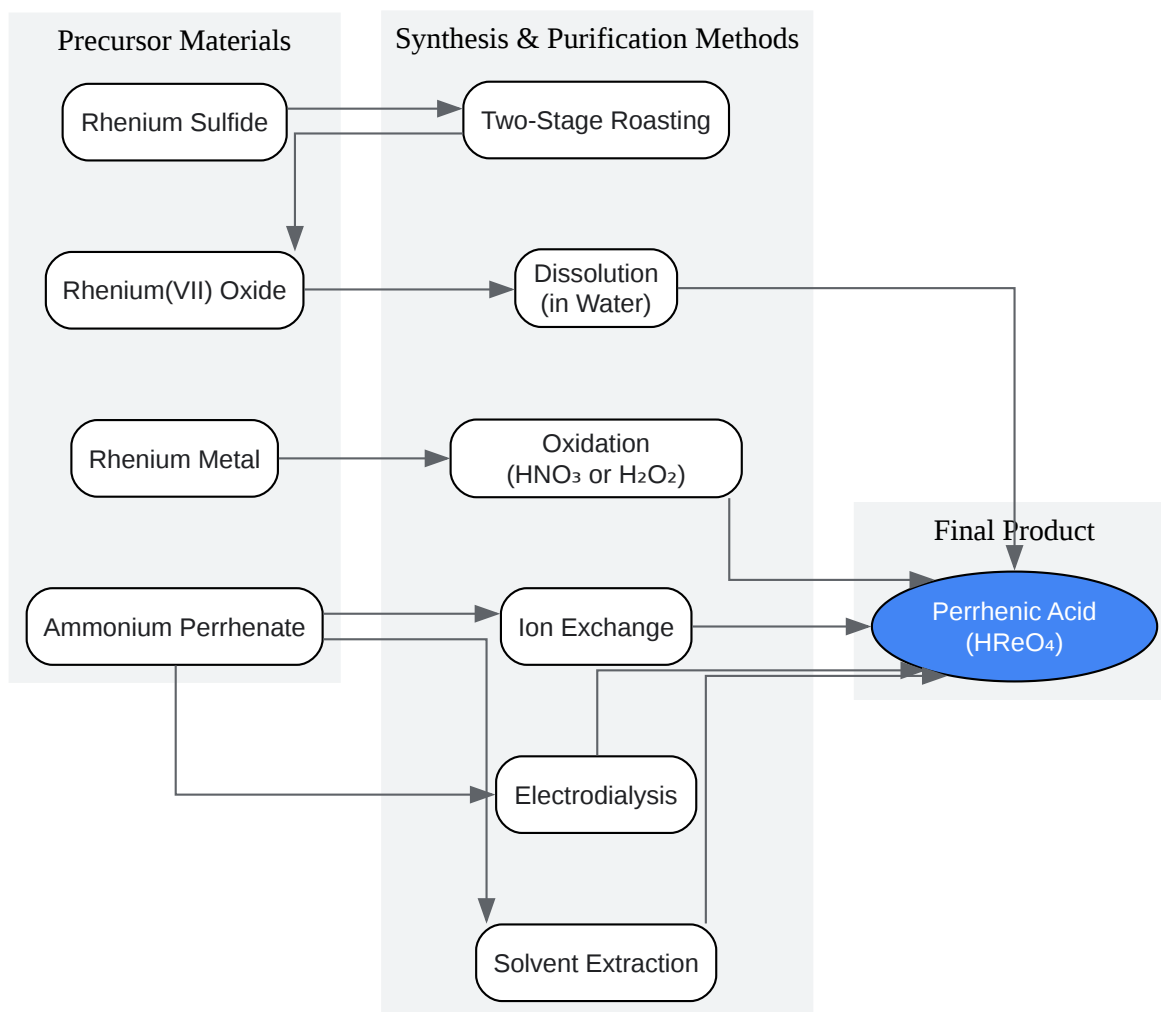
Properties of Aqueous Solutions

Concentration (% Re)	Density (g/mL at 25 °C)	Source(s)
40%	1.80	
60%	2.70	
75-80% (wt. % in H ₂ O)	2.16	

Synthesis of Perrhenic Acid

The synthesis of perrhenic acid can be achieved through several routes, ranging from direct oxidation of rhenium metal to more complex industrial processes involving ion exchange and solvent extraction for purification and concentration. The choice of method often depends on the desired purity and scale of production.

Synthesis Workflow



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References

- 1. Perrhenic acid - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
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